

Application Notes and Protocols for the Sensory Evaluation of Butyl Isobutyrate

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Compound of Interest

Compound Name: *Butyl isobutyrate*

Cat. No.: B1265439

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These application notes provide a comprehensive overview of olfactometry techniques for the sensory evaluation of **butyl isobutyrate**, a key aroma compound with a characteristic fruity profile. The following sections detail its sensory characteristics, relevant olfactometry techniques, and standardized protocols for its evaluation.

Sensory Profile of Butyl Isobutyrate

Butyl isobutyrate is an ester known for its strong, fresh, and fruity aroma. Its scent is commonly described with notes of apple, banana, and pineapple, accompanied by a sweet, and sometimes tutti-frutti or cherry-like character.^[1] In flavor applications, it contributes to a wide range of fruit profiles, including apple, apricot, banana, cherry, melon, pineapple, and strawberry.^[1]

Data Presentation: Sensory Thresholds and Descriptors

The sensory perception of **butyl isobutyrate** is concentration-dependent. Below is a summary of reported odor and taste thresholds, along with descriptive profiles at various concentrations.

Sensory Modality	Threshold Type	Matrix	Concentration	Sensory Descriptors
Odor	Detection	Air	80 - 170 ppb[1]	-
Odor	Detection	Air	22 ppb (0.022 ppm)[2]	-
Odor	-	Air	Not Specified	Strong, fresh, fruity (apple, banana)[1]
Taste	-	Water	10 ppm	Sweet, fruity, apple, strawberry, banana, tutti-frutti with a winey, blue cheesey nuance
Taste	-	Water	30 ppm[1]	Fruity, sweet, pineapple, apple, cherry, tutti-frutti, banana[1]

Note: Odor and taste thresholds can vary based on the specific methodology, panelist sensitivity, and the purity of the compound. The data presented is a compilation from various sources and should be considered as a reference range.

Experimental Protocols

Two primary olfactometry techniques are detailed below for the comprehensive sensory analysis of **butyl isobutyrate**: Dynamic Dilution Olfactometry for threshold determination and Gas Chromatography-Olfactometry (GC-O) for identifying its contribution in complex mixtures.

Protocol 1: Determination of Odor Threshold by Dynamic Dilution Olfactometry

This protocol is based on the principles outlined in the ASTM E679-19 standard, "Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits."

1. Objective: To determine the detection and recognition thresholds of **butyl isobutyrate** in air.

2. Materials and Equipment:

- Dynamic dilution olfactometer
- High-purity **butyl isobutyrate** ($\geq 97\%$)
- Odor-free air supply (filtered compressed air)
- Gas sampling bags (e.g., Tedlar®)
- Syringes for sample injection
- Sensory panel of at least 8 screened and trained assessors

3. Panelist Selection and Training:

- Screening: Panelists should be screened for their ability to detect a standard odorant (e.g., n-butanol) within a defined concentration range.
- Training: Panelists must be trained on the forced-choice ascending concentration series method. They should be familiar with the sensory descriptors associated with **butyl isobutyrate**.

4. Sample Preparation:

- A known concentration of **butyl isobutyrate** vapor in an odor-free gas is prepared in a sample bag. This serves as the starting concentration for the dilution series.

5. Olfactometry Procedure:

- Presentation Method: A three-alternative forced-choice (3-AFC) method is employed, where two ports present odor-free air (blanks) and one port presents the diluted **butyl isobutyrate**

sample.

- Ascending Concentration Series: The olfactometer presents a series of increasing concentrations of **butyl isobutyrate** to the panelists, starting from a sub-threshold level. The concentration is typically increased by a factor of two at each step.
- Panelist Task: At each concentration level, the panelist is required to identify the port containing the odor.
- Threshold Determination:
 - Detection Threshold: The lowest concentration at which a panelist correctly identifies the odorous port.
 - Recognition Threshold: The lowest concentration at which a panelist can correctly describe the odor with the predetermined descriptors (e.g., "fruity," "apple").

6. Data Analysis:

- The individual threshold for each panelist is calculated as the geometric mean of the last concentration missed and the first concentration correctly identified.
- The group threshold is the geometric mean of the individual thresholds.

Protocol 2: Sensory Evaluation by Gas Chromatography-Olfactometry (GC-O)

This protocol outlines the procedure for identifying the specific contribution of **butyl isobutyrate** to the overall aroma of a complex sample (e.g., a flavor formulation or a food product).

1. Objective: To separate and identify the odor-active compounds in a sample, including **butyl isobutyrate**, and to characterize their individual sensory attributes.

2. Materials and Equipment:

- Gas chromatograph (GC) equipped with a sniffing port (olfactometry detector) and a conventional detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS).

- Appropriate GC column for separating volatile esters (e.g., a polar column like DB-WAX or a non-polar column like DB-5).
- Sample containing **butyl isobutyrate**.
- Trained sensory panelists.

3. Sample Preparation:

- The volatile fraction of the sample is extracted using an appropriate technique, such as headspace sampling (e.g., SPME) or solvent extraction.

4. GC-O Procedure:

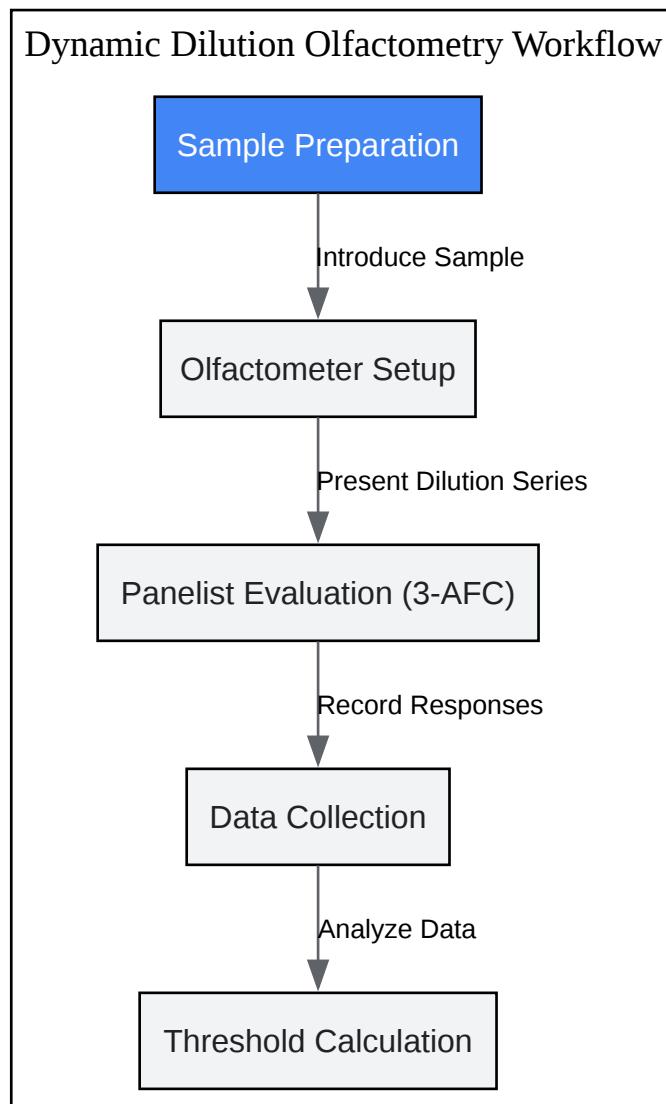
- Injection: The extracted sample is injected into the GC.
- Separation: The volatile compounds are separated based on their boiling points and polarity as they pass through the GC column.
- Detection: The column effluent is split between the conventional detector (FID or MS) and the sniffing port.
- Sensory Evaluation: A trained panelist sniffs the effluent from the sniffing port and records the time, intensity, and description of any detected odors.
- Compound Identification: The retention time of the detected odor is matched with the corresponding peak on the chromatogram from the conventional detector. The compound is identified by comparing its mass spectrum (if using MS) and retention time with that of a pure **butyl isobutyrate** standard.

5. Data Analysis:

- An "aromagram" or "olfactogram" is constructed by plotting the odor intensity and description against the retention time.
- This allows for the direct correlation of a specific sensory perception with the chemical compound, confirming the contribution of **butyl isobutyrate** to the overall aroma profile.

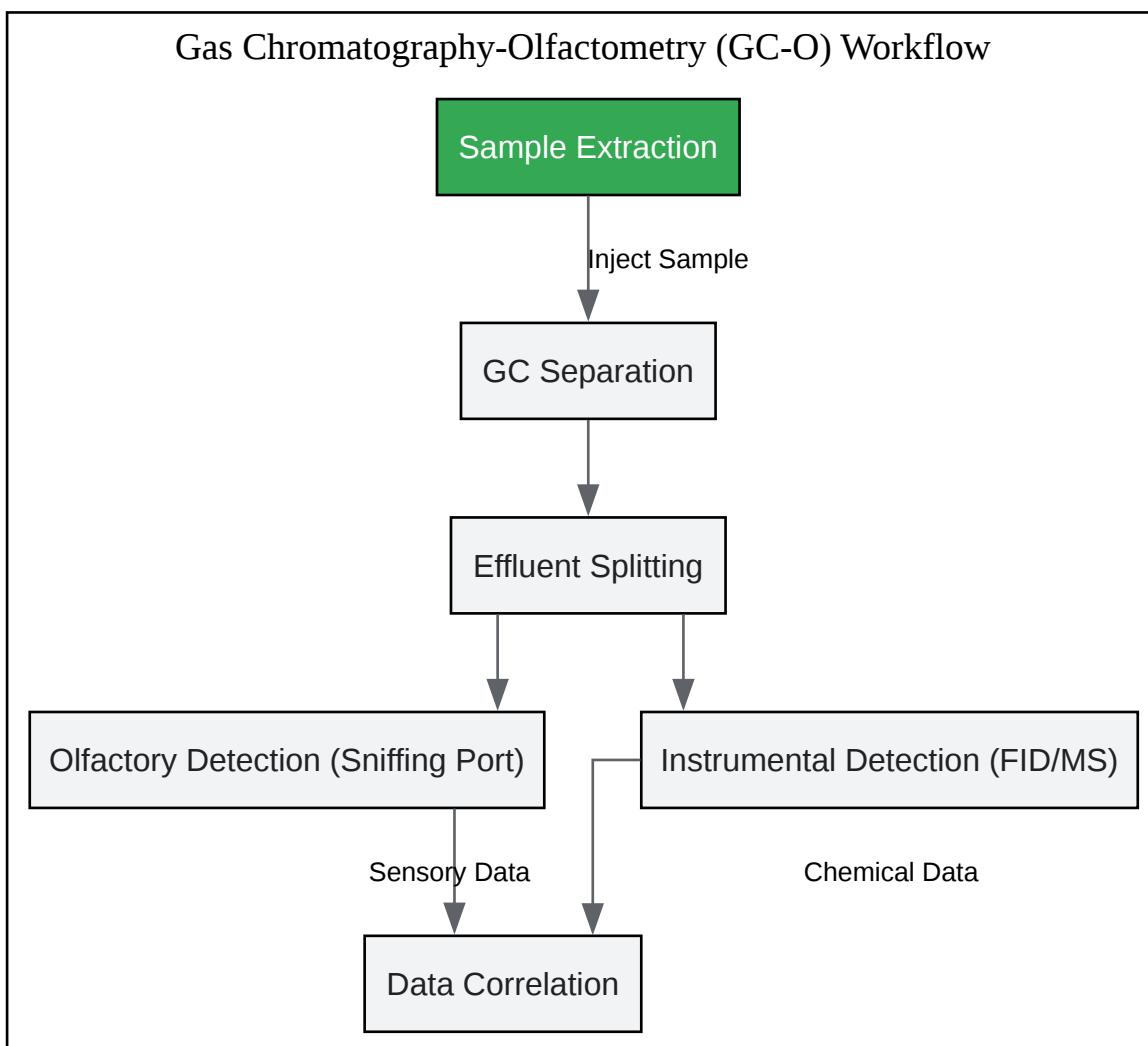
Visualizations

The following diagrams illustrate the workflows and logical relationships of the described olfactometry techniques.



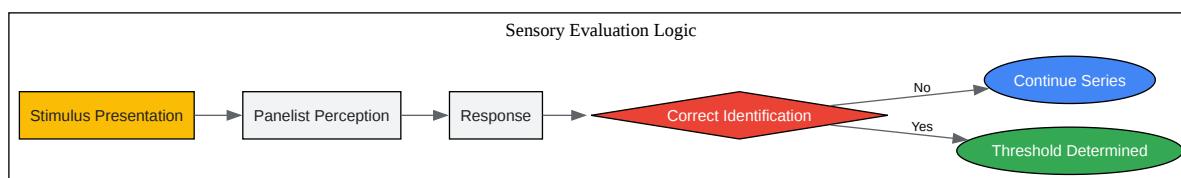
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Caption: Workflow for Dynamic Dilution Olfactometry.



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Caption: Workflow for Gas Chromatography-Olfactometry.



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Caption: Logic of Sensory Threshold Determination.

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References

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- 2. env.go.jp [env.go.jp]
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